

C.I. Direct Blue 75: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B15553033

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CAS Number: 6428-60-0

This technical guide provides an in-depth overview of **C.I. Direct Blue 75**, a trisazo direct dye. The information is intended for researchers, scientists, and professionals in drug development and related fields, summarizing its chemical and physical properties, toxicological profile, and relevant experimental methodologies.

Chemical and Physical Properties

C.I. Direct Blue 75 is a synthetic organic compound classified as a trisazo dye, indicating the presence of three azo groups (-N=N-) in its molecular structure.^[1] It is primarily used as a colorant in the textile, paper, and leather industries due to its solubility in water and direct affinity for cellulosic fibers.^[2]

Table 1: Physicochemical Properties of **C.I. Direct Blue 75**

Property	Value	Source
CAS Number	6428-60-0	[1][3]
C.I. Number	34220	[1][2]
Molecular Formula	C ₄₂ H ₂₅ N ₇ Na ₄ O ₁₃ S ₄	[1]
Molecular Weight	1055.91 g/mol	[1]
Chemical Class	Trisazo Dye	[1][2]
Appearance	Dark blue powder	[2]
Solubility	Soluble in water	[1][2]
Hue	Dull Blue	[2]
Light Fastness	4-5 (ISO)	[1][2]
Washing Fastness	2-3 (ISO, Fading), 3 (ISO, Staining)	[1]

While specific quantitative data for properties such as pKa, melting point, and detailed solubility in various organic solvents for **C.I. Direct Blue 75** are not readily available in the reviewed literature, general characteristics of direct dyes suggest they are typically soluble in polar solvents and have limited solubility in nonpolar organic solvents.

Synthesis

The manufacturing of **C.I. Direct Blue 75** involves a multi-step diazotization and coupling process.[1] This synthetic pathway is characteristic of the production of many azo dyes.

Experimental Protocol: General Synthesis of Trisazo Dyes

A detailed, publicly available laboratory-scale synthesis protocol for **C.I. Direct Blue 75** is not available. However, a general procedure for the synthesis of a trisazo dye can be outlined as follows. This is a representative protocol and would require optimization for the specific synthesis of **C.I. Direct Blue 75**.

- **First Diazotization and Coupling:** An aromatic amine (e.g., 3-Aminobenzenesulfonic acid) is diazotized using sodium nitrite in an acidic medium at low temperatures (0-5 °C). The resulting diazonium salt is then coupled with a first coupling component (e.g., 5-Aminonaphthalene-2-sulfonic acid).
- **Second Diazotization and Coupling:** The product from the first coupling, which is now a monoazo compound, is then diazotized again under similar conditions. This second diazonium salt is subsequently coupled with a second coupling component (e.g., another molecule of 5-Aminonaphthalene-2-sulfonic acid).
- **Third Diazotization and Coupling:** The resulting disazo compound is diazotized for a third time and coupled with a final coupling component (e.g., 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid) under alkaline conditions to yield the final trisazo dye, **C.I. Direct Blue 75**.^[1]
- **Isolation and Purification:** The dye is typically isolated from the reaction mixture by salting out, followed by filtration and drying.



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General synthetic workflow for a trisazo dye.

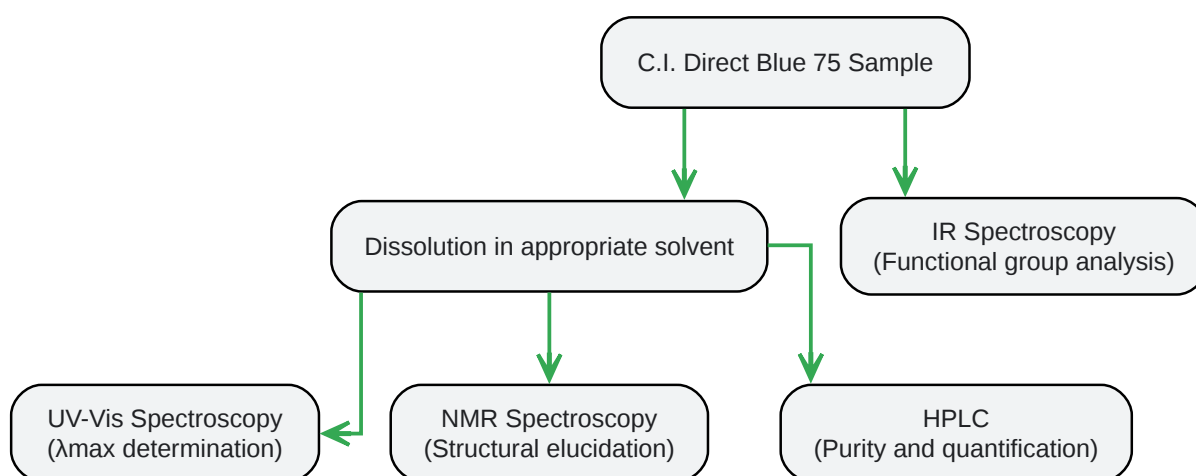
Spectroscopic and Analytical Data

Specific spectroscopic data (UV-Vis, IR, NMR) for **C.I. Direct Blue 75** are not widely reported in the public domain. For research purposes, it is recommended to acquire this data experimentally.

Experimental Protocol: General Analytical Methods for Azo Dyes

The analysis of azo dyes typically involves chromatographic and spectroscopic techniques.

- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** A solution of the dye is prepared in a suitable solvent (e.g., water or methanol), and the absorbance is measured across the UV-visible range to determine the wavelength of maximum absorbance (λ_{max}). This is useful for quantitative analysis and for monitoring degradation or reaction kinetics.
- **Infrared (IR) Spectroscopy:** A sample of the solid dye is analyzed using techniques such as KBr pellet or Attenuated Total Reflectance (ATR) to identify characteristic functional groups, including N-H, O-H, S=O (from sulfonate groups), and the azo bond (-N=N-).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy can be used to elucidate the detailed molecular structure of the dye. This requires dissolving the dye in a suitable deuterated solvent.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a powerful technique for separating the dye from impurities and for quantitative analysis. A common method involves reverse-phase chromatography with a C18 column and a mobile phase gradient of water and acetonitrile, often with a buffer. Detection is typically performed using a UV-Vis or diode-array detector.



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General analytical workflow for an azo dye.

Toxicological Profile

Specific toxicological data, such as LD50 (median lethal dose) or EC50 (half maximal effective concentration), for **C.I. Direct Blue 75** are not available in the reviewed literature. However, the toxicology of azo dyes as a class has been a subject of study. A primary concern with some azo dyes is their potential to be metabolized, particularly under reductive conditions (e.g., by gut microflora), to aromatic amines, some of which are known or suspected carcinogens.

As **C.I. Direct Blue 75** is a trisazo dye, its metabolic fate and the nature of its potential breakdown products would be of toxicological interest. The general toxicological profile of direct dyes suggests that they may cause irritation to the eyes and skin, and inhalation of dust should be avoided.

Table 2: General Toxicological Considerations for Azo Dyes

Endpoint	General Finding for Azo Dyes
Acute Toxicity	Generally low, but can vary significantly based on structure.
Skin/Eye Irritation	Many direct dyes are considered irritants.
Sensitization	Some reactive dyes are known skin and respiratory sensitizers.
Genotoxicity/Carcinogenicity	A key concern is the reductive cleavage to potentially carcinogenic aromatic amines.
Ecotoxicity	Azo dyes can be persistent in the environment and may be toxic to aquatic life.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature to suggest that **C.I. Direct Blue 75** has been investigated for its biological activity or its interaction with cellular signaling pathways in the context of drug development. Its primary application remains as a colorant.

Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) specific to **C.I. Direct Blue 75** was not available in the public domain. Standard laboratory safety precautions should be followed when handling this compound.

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or in a fume hood to avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

Conclusion

C.I. Direct Blue 75 is a trisazo dye with well-established applications in the coloring industry. While its basic chemical identity is known, there is a significant lack of publicly available, in-depth technical data regarding its specific physicochemical properties, spectroscopic characteristics, detailed experimental protocols, and toxicological profile. For researchers and scientists, this necessitates experimental determination of these parameters for any application beyond its use as a standard dye. Furthermore, its potential for biological activity or as a tool in drug development remains unexplored.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. colorantsgroup.com [colorantsgroup.com]

- 3. DIRECT BLUE 75 | CAS 6428-60-0 | Chemical-Suppliers [chemical-suppliers.eu]
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